

Performance of Anilofos Against Various Weed Species: A Comparative Guide

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Compound of Interest

Compound Name: Anilofos

Cat. No.: B1665504

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This guide provides an objective comparison of the herbicidal performance of **Anilofos** against a range of common weed species, particularly in rice cultivation. The information presented is collated from various experimental studies to aid researchers and scientists in evaluating its efficacy relative to other commercially available herbicides.

Overview of Anilofos

Anilofos is a pre-emergence and early post-emergence organophosphate herbicide primarily used for the control of annual grasses, sedges, and some broadleaf weeds in transplanted rice. [1] Its mode of action involves the inhibition of very-long-chain fatty acid (VLCFA) synthesis, which is crucial for cell division and growth in susceptible weeds. [2][3] This inhibition ultimately leads to the disruption of cell division in the meristematic tissues of emerging shoots and roots. [2][3]

Comparative Efficacy of Anilofos

The following tables summarize the performance of **Anilofos** in controlling various weed species compared to other commonly used herbicides. The data is derived from multiple field trials.

Performance Against Grassy Weeds

Anilofos demonstrates effective control of several problematic grassy weeds in rice, such as *Echinochloa crus-galli* (barnyard grass) and *Echinochloa colona*.

Table 1: Comparative Efficacy of **Anilofos** and Alternatives Against Grassy Weeds in Transplanted Rice

Herbicide	Application Rate (g a.i./ha)	Target Weed	Weed Control Efficiency (%)	Crop Yield (t/ha)	Reference
Anilofos	400	<i>Echinochloa colona</i>	75-85	4.5 - 5.5	
Butachlor	1500	<i>Echinochloa colona</i>	70-80	4.2 - 5.2	
Pretilachlor	750	<i>Echinochloa crus-galli</i>	80-90	4.8 - 5.8	
Cyhalofop-butyl	80-90	<i>Echinochloa colona</i>	85-95	5.0 - 6.0	
Pendimethalin	750	<i>Echinochloa crus-galli</i>	70-80	4.0 - 5.0	

Note: Weed control efficiency and crop yield can vary based on environmental conditions, weed density, and specific experimental protocols.

Performance Against Sedges and Broadleaf Weeds

Anilofos also provides control of common sedges like *Cyperus iria* and *Fimbristylis miliacea*, as well as certain broadleaf weeds. For broader-spectrum control, it is often used in combination with other herbicides.

Table 2: Comparative Efficacy of **Anilofos** and Alternatives Against Sedges and Broadleaf Weeds in Transplanted Rice

Herbicide/Tank Mix	Application Rate (g a.i./ha)	Target Weed(s)	Weed Control Efficiency (%)	Crop Yield (t/ha)	Reference
Anilofos	400	Cyperus iria, Fimbristylis miliacea	65-75	4.5 - 5.5	
Anilofos + Ethoxysulfuron	390	Mixed flora (grasses, sedges, broadleaf)	80-90	5.0 - 6.0	
Butachlor	1500	Sedges and some broadleaf weeds	60-70	4.2 - 5.2	
Bispyribac-sodium	20-25	Broad-spectrum (grasses, sedges, broadleaf)	85-95	5.5 - 6.5	
2,4-D	500	Broadleaf weeds	80-90	Varies based on grass/sedge pressure	

Note: The efficacy of herbicides against broadleaf weeds and sedges can be highly species-dependent.

Experimental Protocols

The data presented in this guide is based on standard bio-efficacy trials. A generalized experimental workflow is outlined below.

Experimental Design

Most cited studies utilize a Randomized Complete Block Design (RCBD) with three or more replications. This design helps to minimize the effects of field variability.

Plot Size and Management

Individual plot sizes typically range from 12 m² to 25 m². Standard agronomic practices for rice cultivation, including fertilizer application and water management, are followed as per regional recommendations.

Herbicide Application

Herbicides are generally applied using a knapsack sprayer with a specified water volume to ensure uniform coverage. Application timing is a critical factor and is often reported as Days After Transplanting (DAT). Pre-emergence herbicides like **Anilofos** are typically applied within 3-5 DAT, while post-emergence herbicides are applied later.

Data Collection

- **Weed Density and Biomass:** Weed counts and dry weight are determined at various intervals after herbicide application (e.g., 30 and 60 DAT). This is typically done by placing quadrats (e.g., 0.25 m² or 0.5 m²) at random locations within each plot. The weeds within the quadrat are counted by species and then harvested, dried in an oven, and weighed to determine biomass.
- **Crop Phytotoxicity:** Visual assessment of crop injury is often conducted at regular intervals after herbicide application, using a rating scale. Some studies have noted that **Anilofos** can cause temporary stunting and discoloration of rice plants, from which the crop typically recovers within a week.
- **Yield and Yield Components:** At crop maturity, parameters such as the number of effective tillers, panicle length, number of grains per panicle, 1000-grain weight, and final grain yield are recorded from a designated net plot area to avoid edge effects.

Statistical Analysis

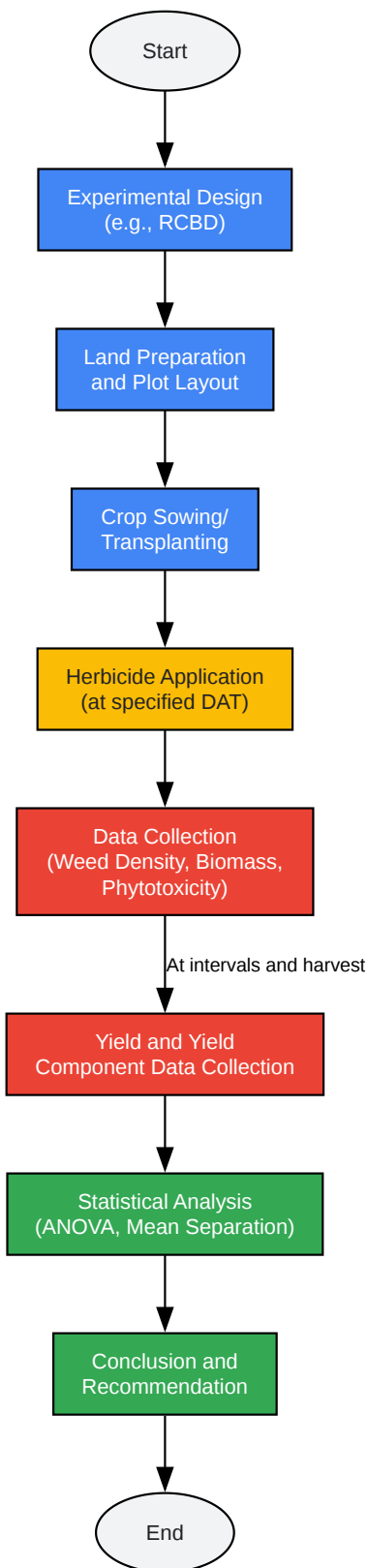
The collected data is typically subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between treatments. Mean separation tests, such as

Duncan's Multiple Range Test (DMRT) or Tukey's HSD, are often used to compare the performance of different herbicide treatments.

Visualizations

Mode of Action of Anilofos

Anilofos acts by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs), which are essential components for cell division and growth.



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